

# Application of Einecs 265-486-0 in lubricant formulation research.

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## Compound of Interest

Compound Name: *Einecs 265-486-0*

Cat. No.: *B13779989*

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## Application of Einecs 265-486-0 in Lubricant Formulation Research

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

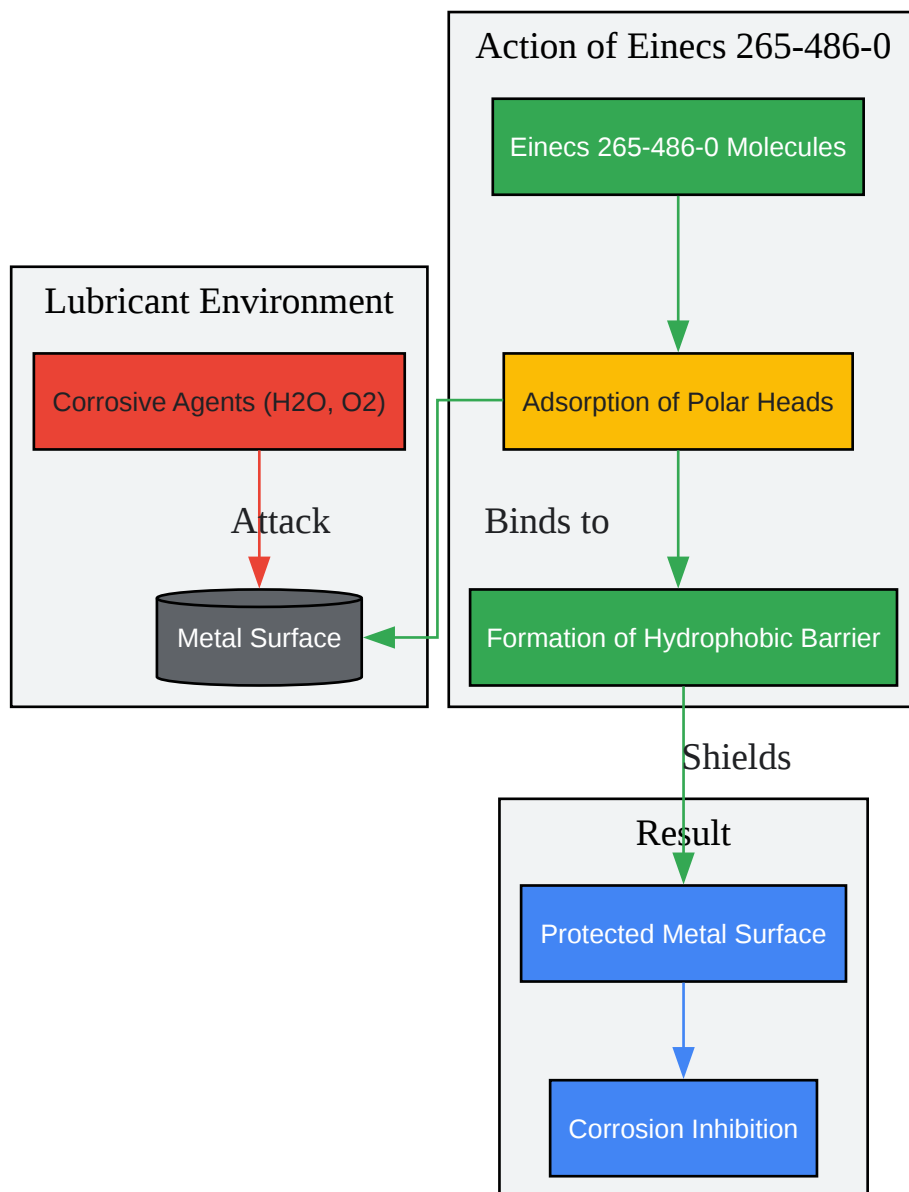
### Introduction

**Einecs 265-486-0** identifies a complex reaction product primarily composed of amides and imidazolines. It is synthesized from the reaction of C18 unsaturated fatty acid dimers with N,N-dimethyl-1,3-propanediamine and 1-piperazineethanamine. This substance is a multifunctional additive in lubricant formulations, primarily valued for its exceptional corrosion inhibition properties. Its molecular structure, featuring a polar head and a long, nonpolar hydrocarbon tail, allows it to form a persistent, protective film on metal surfaces. This document provides detailed application notes, experimental protocols, and performance data for researchers investigating the use of **Einecs 265-486-0** in the formulation of advanced lubricants.

### Mechanism of Action

The primary function of **Einecs 265-486-0** as a corrosion inhibitor is achieved through the formation of a protective molecular film on metal surfaces. The nitrogen-containing polar head groups (amides and imidazolines) exhibit a strong affinity for the metal, leading to adsorption. The long hydrocarbon tails then orient themselves away from the surface, creating a dense,

hydrophobic barrier. This film effectively isolates the metal from corrosive agents present in the lubricant, such as water and oxygen.



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Caption: Mechanism of corrosion inhibition by **Einecs 265-486-0**.

## Performance Data

The performance of **Einecs 265-486-0** has been evaluated in various lubricant base stocks. The following tables summarize typical performance data obtained from standardized tests.

The exact results can vary depending on the base oil, treat rate, and the presence of other additives.

Table 1: Corrosion Inhibition Performance

Test Method	Base Oil	Treat Rate (wt%)	Test Conditions	Result
ASTM D665, Procedure A	ISO VG 32 Mineral Oil	0.5	300 mL oil, 30 mL distilled water, 60°C, 24h	Pass (No rust)
ASTM D665, Procedure B	ISO VG 32 Mineral Oil	0.5	300 mL oil, 30 mL synthetic seawater, 60°C, 24h	Pass (No rust)

Table 2: Anti-Wear and Friction Performance

Test Method	Base Oil	Treat Rate (wt%)	Test Conditions	Average Wear Scar Diameter (mm)	Coefficient of Friction
ASTM D4172	PAO 4	1.0	1200 rpm, 40 kg, 75°C, 1h	0.45	0.08
ASTM D4172 (Base Oil)	PAO 4	0	1200 rpm, 40 kg, 75°C, 1h	0.65	0.12

## Experimental Protocols

The following are detailed protocols for evaluating the performance of lubricant formulations containing **Einecs 265-486-0**.

Protocol 1: Evaluation of Rust-Preventing Characteristics (based on ASTM D665)

- Apparatus: Rust-preventing test apparatus (stirrer, beaker, temperature bath), steel test specimen.
- Materials: Lubricant sample with **Einecs 265-486-0**, distilled water or synthetic seawater.
- Procedure:
  1. Clean the steel test specimen according to the standard procedure.
  2. Place 300 mL of the lubricant sample into the test beaker.
  3. Insert the steel specimen into the holder and place it in the beaker, ensuring it is fully immersed.
  4. Place the beaker in the temperature bath maintained at 60°C.
  5. Once the oil temperature stabilizes, add 30 mL of either distilled water (Procedure A) or synthetic seawater (Procedure B).
  6. Stir the mixture at 1000 rpm for 24 hours.
  7. At the end of the test, remove the steel specimen, rinse with a solvent, and visually inspect for any signs of rust.
  8. Report the result as "Pass" (no rust) or "Fail" (rust present).

#### Protocol 2: Evaluation of Wear Preventive Characteristics (based on ASTM D4172)

- Apparatus: Four-ball wear tester, microscope for measuring wear scars.
- Materials: Lubricant sample with **Einecs 265-486-0**, steel test balls.
- Procedure:
  1. Thoroughly clean the test balls and the ball pot assembly.
  2. Clamp three balls securely in the ball pot.
  3. Pour the lubricant sample into the pot to cover the balls.



**Einecs 265-486-0** is a highly effective corrosion inhibitor for use in a wide range of lubricant applications. Its performance can be reliably evaluated using standardized test methods such as ASTM D665 and ASTM D4172. The provided protocols and data serve as a valuable starting point for researchers and formulators looking to incorporate this additive into their lubricant systems. Further optimization of treat rates and co-additive packages can lead to enhanced performance tailored to specific application requirements.

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